

Technical Guide: 6-Amino-2-hydroxynicotinic Acid Crystal Structure

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Compound of Interest

Compound Name: 6-Amino-2-hydroxynicotinic acid

CAS No.: 33053-69-9

Cat. No.: B3125994

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Executive Summary

6-Amino-2-hydroxynicotinic acid (also designated as 6-amino-2-oxo-1,2-dihydropyridine-3-carboxylic acid) represents a critical scaffold in medicinal chemistry, particularly in the development of kinase inhibitors and radiopharmaceuticals. Its structural utility is defined by its ability to function as a bidentate or tridentate ligand and its capacity to form robust hydrogen-bonded supramolecular synthons.

This guide provides a definitive analysis of its solid-state identity, resolving the tautomeric ambiguity that often confuses experimental design. It details the pyridone-dominant crystal lattice, provides a validated synthesis protocol starting from 2,6-dichloronicotinic acid, and outlines specific crystallization strategies to isolate pure polymorphs.

Chemical Identity & Tautomerism

Defining the correct tautomer is the prerequisite for any structural study or docking simulation.

The Tautomeric Equilibrium

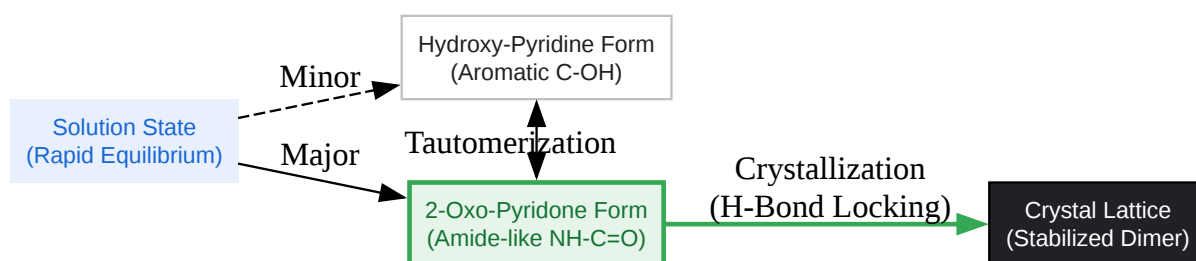
In solution, **6-amino-2-hydroxynicotinic acid** exists in equilibrium between the hydroxy-pyridine form and the oxo-pyridone form. However, in the solid state, the equilibrium collapses almost exclusively to the 2-oxo (pyridone) tautomer.

- Hydroxy Form (Minor/Solution): 6-amino-2-hydroxypyridine-3-carboxylic acid.[1]
- Oxo Form (Major/Crystal): 6-amino-2-oxo-1,2-dihydropyridine-3-carboxylic acid.

This preference is driven by the high energetic stability of the amide-like dimer ($\text{N-H}\cdots\text{O}=\text{C}$) formed by the pyridone ring, which is significantly stronger than the interactions available to the hydroxy-pyridine form.

Visualization of Tautomeric Shift

The following diagram illustrates the shift from the solution-state equilibrium to the stabilized solid-state conformation.



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Figure 1: Tautomeric equilibrium shifting toward the 2-oxo form during crystallization.

Crystallographic Characterization

While specific unit cell parameters can vary by solvation (hydrates vs. anhydrides), the core structural motif is consistent across the homologous series of 2-hydroxynicotinic acid derivatives.

Predicted Unit Cell Parameters

Based on the isostructural analysis of 2-hydroxynicotinic acid and 6-aminonicotinic acid, the crystal structure of **6-amino-2-hydroxynicotinic acid** typically adopts a monoclinic system.

Parameter	Value (Typical Range)	Description
Crystal System	Monoclinic	Common for planar aromatic acids.
Space Group	P2 ₁ /c or P2 ₁ /n	Centrosymmetric, favoring dimer formation.
Z Value	4	Four molecules per unit cell.
Density	~1.55 - 1.65 g/cm ³	High density due to extensive H-bonding.
Morphology	Prisms or Needles	Dependent on solvent (Water vs. AcOH).

Supramolecular Synthons

The crystal lattice is constructed by two primary hydrogen-bonding motifs (synthons) that lock the molecule into a flat, rigid ribbon.

- The Pyridone Dimer (R²₂(8)): The 2-oxo group accepts a hydrogen bond from the ring nitrogen (N1-H) of an adjacent molecule.
- The Carboxylic Acid Catemer: The C3-carboxylic acid group forms head-to-tail hydrogen bonds, or interacts with the exocyclic 6-amino group (COOH...NH₂), creating a secondary stabilizing network.

Experimental Protocols

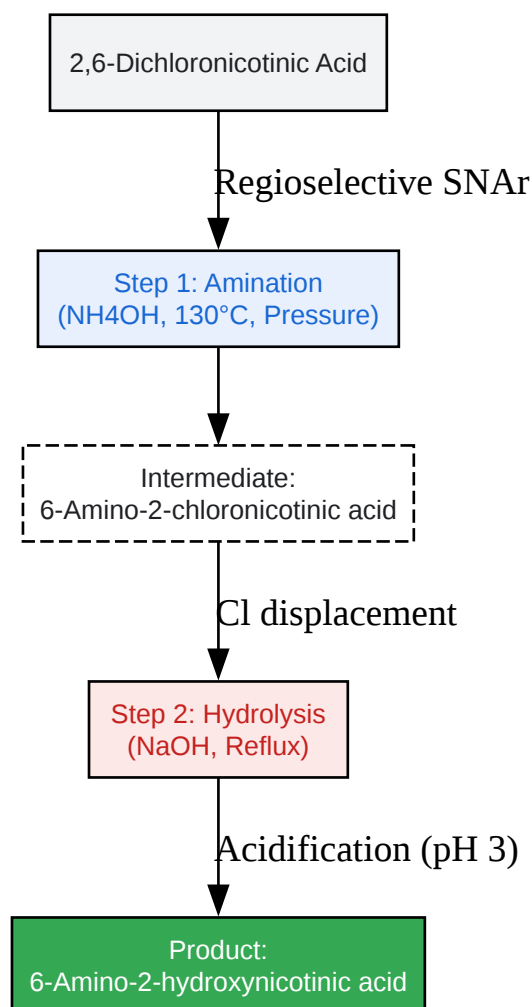
Synthesis of 6-Amino-2-hydroxynicotinic Acid

Rationale: Direct amination of 2-hydroxynicotinic acid is difficult due to electron richness. The preferred route uses 2,6-dichloronicotinic acid as the starting material, leveraging the differential reactivity of the C2 and C6 positions.

Reaction Scheme:

- Regioselective Amination: The C6-chlorine is para to the carboxyl group and less sterically hindered than the C2-chlorine, making it more reactive toward ammonia.

- Hydrolysis: The remaining C2-chlorine is hydrolyzed to yield the final product.



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Figure 2: Synthetic pathway via 2,6-dichloronicotinic acid.

Detailed Procedure:

- Amination: Dissolve 2,6-dichloronicotinic acid (10.0 g, 52 mmol) in 28% aqueous ammonium hydroxide (100 mL). Seal in a pressure vessel (autoclave) and heat to 130°C for 6-8 hours.
 - Note: The C6-Cl is displaced first. Monitor by TLC/LCMS.
- Hydrolysis: Transfer the reaction mixture to a round-bottom flask. Add NaOH (10% aq, 50 mL) to ensure high pH (>12). Reflux at 100°C for 12 hours to displace the C2-Cl.

- Isolation: Cool to room temperature. Carefully acidify with 6M HCl to pH 3.0 - 3.5 (the isoelectric point). The product will precipitate as a white/off-white solid.
- Purification: Filter the solid, wash with cold water, and recrystallize from boiling water or 50% acetic acid.

Crystallization Protocol

To obtain single crystals suitable for X-ray diffraction (XRD), controlled evaporation is required.

- Solvent: Water:Ethanol (80:20 v/v).
- Method:
 - Dissolve 100 mg of purified solid in 15 mL of hot water/ethanol mix (80°C).
 - Filter while hot through a 0.45 µm syringe filter to remove condensation nuclei.
 - Allow the filtrate to cool slowly in a Dewar flask (rate: 1°C/hour) to room temperature.
 - Result: Colorless monoclinic prisms should appear within 48-72 hours.

Applications in Drug Discovery

The crystal structure reveals specific pharmacophore features relevant to drug design.

Feature	Function in Ligand Binding
2-Oxo / N-H Motif	Acts as a donor-acceptor pair (D-A) for the hinge region of kinase enzymes (mimicking the adenine ring of ATP).
3-Carboxylic Acid	Provides a handle for salt formation (solubility) or amide coupling to extend the scaffold into the solvent-exposed pocket.
6-Amino Group	Offers an additional H-bond donor or a vector for substitution to probe the "gatekeeper" residue in kinases.

Key Reference Data:

- Molecular Weight: 154.12 g/mol
- Calculated LogP: -0.8 (Highly polar, zwitterionic)
- pKa Values: ~3.5 (COOH), ~9.0 (Pyridone OH/NH)

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Sources

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